

# Strontium sulfite chemical formula and properties

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## Compound of Interest

Compound Name: Strontium sulfite

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An In-depth Technical Guide to **Strontium Sulfite**

**Authored by: Gemini**

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## Abstract

**Strontium sulfite** ( $\text{SrSO}_3$ ) is an inorganic compound that is gaining significant attention in the biomedical field, particularly for its application in advanced drug delivery systems. This technical guide provides a comprehensive overview of the chemical formula, properties, synthesis, and emerging applications of **strontium sulfite**, with a focus on its use in nanotechnology for cancer therapy. Detailed experimental protocols and safety considerations are also discussed to provide a thorough resource for researchers, scientists, and drug development professionals.

## Chemical Identity and Properties

**Strontium sulfite** is a salt composed of a strontium cation ( $\text{Sr}^{2+}$ ) and a sulfite anion ( $\text{SO}_3^{2-}$ ). Its fundamental properties are summarized below.

## Chemical Formula

The chemical formula for **strontium sulfite** is  $\text{SrSO}_3$ .[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Physical and Chemical Properties

**Strontium sulfite** is a white, crystalline solid.<sup>[4]</sup> While extensive literature on all its physical properties is limited, key data has been compiled in Table 1.<sup>[1][5]</sup> It is characterized by its low solubility in water, a property that increases with temperature.<sup>[4][6]</sup> It readily dissolves in hydrochloric acid and sulfuric acid.<sup>[1][5]</sup> Upon heating to approximately 380°C, it decomposes into strontium oxide (SrO) and sulfur dioxide (SO<sub>2</sub>) gas.<sup>[1][5]</sup>

Table 1: Physical and Chemical Properties of **Strontium Sulfite**

Property	Value	References
Molecular Formula	O <sub>3</sub> SSr	<sup>[1][2]</sup>
Molecular Weight	167.68 g/mol	<sup>[1]</sup>
Appearance	Colorless crystals, crystalline solid	<sup>[1][4][5]</sup>
Water Solubility	0.0015 g/100 mL at 25°C	<sup>[1][5]</sup>
Solubility Product Constant (K <sub>sp</sub> )	pK <sub>sp</sub> : 7.4	<sup>[1][5]</sup>
Decomposition Temperature	~380°C	<sup>[1][4][5]</sup>

## Synthesis and Experimental Protocols

The synthesis of **strontium sulfite** is primarily achieved through aqueous precipitation or gel-growth methods, which allow for the control of crystal form and size.

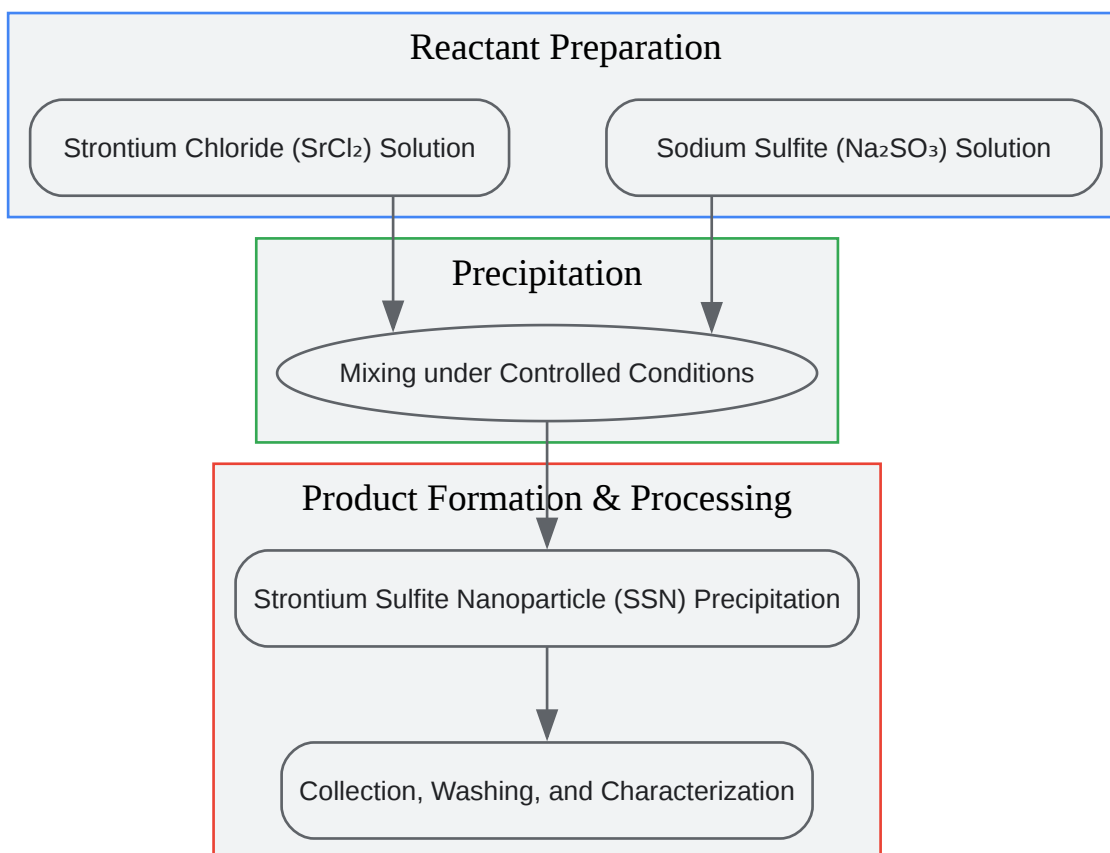
### Aqueous Precipitation for Nanoparticle Synthesis

A prevalent method for synthesizing **strontium sulfite**, particularly for biomedical applications, is through aqueous precipitation. This technique is valued for its simplicity and scalability in producing **strontium sulfite** nanoparticles (SSNs).<sup>[4]</sup>

Experimental Protocol: Nanoprecipitation of **Strontium Sulfite** Nanoparticles (SSNs)

- Objective: To synthesize **Strontium Sulfite** Nanoparticles (SSNs) via a nanoprecipitation reaction.
- Materials:
  - Strontium chloride ( $\text{SrCl}_2$ ) solution (20 to 100 mM)
  - Sodium sulfite ( $\text{Na}_2\text{SO}_3$ ) solution (10 mM, fixed concentration)
- Procedure:
  - Prepare aqueous solutions of strontium chloride at various concentrations (e.g., 20, 40, 60, 80, 100 mM).
  - Prepare a 10 mM aqueous solution of sodium sulfite.
  - Under controlled conditions (e.g., constant stirring and temperature), mix the strontium chloride solution with the sodium sulfite solution.
  - The less soluble **strontium sulfite** will precipitate out of the solution as nanoparticles.
  - The resulting nanoparticles can then be collected, washed, and characterized.
- Notes: The concentration of the reactants is a critical factor influencing the particle size of the resulting SSNs.<sup>[4]</sup>

Below is a workflow diagram illustrating the aqueous precipitation process.



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Aqueous precipitation workflow for **Strontium Sulfite** Nanoparticles.

## Gel-Growth Method for Crystal Formation

For the controlled growth of various crystal forms, a metasilicate gel-growth method can be employed. This technique allows for the synthesis of spherical, poly-spherical, ellipsoidal, and spindle-shaped crystals.[7]

### Experimental Protocol: Gel-Growth of **Strontium Sulfite** Crystals

- Objective: To synthesize various crystal forms of **strontium sulfite** using a gel-growth method.
- Materials:
  - Sodium metasilicate solution

- Sodium sulfite ( $\text{Na}_2\text{SO}_3$ )
- Strontium chloride ( $\text{SrCl}_2$ )
- Procedure:
  - Prepare a metasilicate gel containing sulfite ions. This gel serves as the growth medium.
  - Pour a solution of strontium chloride over the gel.
  - Allow strontium ions to diffuse into the gel, reacting with the sulfite ions to form **strontium sulfite** crystals.
  - The crystal formation can be controlled by varying parameters such as pH (4.0 to 11.0), temperature (5 to 40 °C), and reactant concentrations (0.2 to 1.5 mol dm<sup>-3</sup> for sodium sulfite and 0.2 to 3.0 mol dm<sup>-3</sup> for strontium chloride).[7]
- Characterization: The resulting crystal forms can be analyzed using techniques such as X-ray diffraction (XRD) to understand the differences in their growth patterns.[4][7]

## Applications in Drug Development

Recent research has highlighted the potential of **strontium sulfite** in the biomedical field, particularly in the development of nanocarriers for targeted drug delivery.

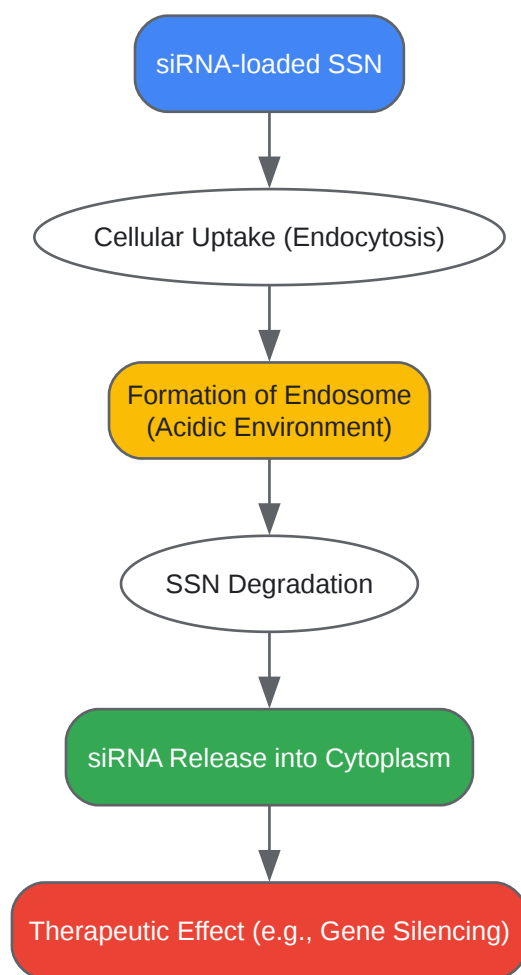
### pH-Responsive Nanocarrier for siRNA Delivery

**Strontium sulfite** nanoparticles (SSNs) have been investigated as pH-responsive nanocarriers for the delivery of therapeutic small interfering RNAs (siRNAs) to cancer cells.[4][8] The biocompatibility and biodegradability of SSNs make them a promising platform for cancer gene therapy.[4]

The mechanism of action is based on the acidic environment of endosomes within cancer cells. SSNs encapsulating siRNA are designed to degrade in this acidic environment, releasing their therapeutic payload directly at the target site.[4] This targeted release minimizes off-target effects and enhances the therapeutic efficacy of the siRNA.

A study demonstrated that ROS1 siRNA-loaded SSNs showed significant anti-tumor effects in a breast tumor model without systemic toxicity.[8]

The logical relationship for the pH-responsive drug delivery mechanism is depicted below.



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Signaling pathway for siRNA delivery using SSNs.

## Safety and Handling

While specific material safety data sheets (MSDS) for **strontium sulfite** are not readily available, general laboratory safety precautions should be followed when handling this compound. Based on the safety information for similar strontium compounds like strontium sulfate and strontium sulfide, the following guidelines are recommended:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat. In case of dust formation, use a dust respirator.
- Handling: Avoid inhalation of dust and contact with skin and eyes. Use in a well-ventilated area or under a chemical fume hood.
- Storage: Store in a cool, dry place in a tightly sealed container.
- First Aid:
  - In case of eye contact: Immediately flush with plenty of water for at least 15 minutes.
  - In case of skin contact: Wash with soap and water.
  - If inhaled: Move to fresh air.
  - If ingested: Do NOT induce vomiting. Seek medical attention.

It is crucial to consult a comprehensive and specific MSDS for **strontium sulfite** as it becomes available and to handle the compound with care, assuming it may have potential hazards.

## Conclusion

**Strontium sulfite** is an inorganic compound with well-defined chemical and physical properties. While its traditional applications are limited, its emergence as a biocompatible and pH-responsive nanocarrier for drug delivery has opened new avenues for research, particularly in the field of oncology. The synthesis of **strontium sulfite** nanoparticles is straightforward and scalable, making it an attractive material for further investigation in drug development. Future research should focus on a more detailed characterization of its toxicological profile to ensure its safe application in clinical settings.

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Address: 3281 E Guasti Rd

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